

Technical Guide: Discrepancy in Provided Chemical Information

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Compound of Interest

Compound Name: 4,5,6,7-Tetrahydrothieno[3,2-c]pyridine

Cat. No.: B1352387

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To the Researcher, Scientist, or Drug Development Professional,

This document aims to provide a comprehensive technical guide as requested. However, a critical discrepancy has been identified between the provided CAS number and the chemical name. The information for each is presented below to facilitate clarification and ensure the final guide is accurate and relevant to your research needs.

The provided CAS number, 28783-41-7, corresponds to the chemical 4,5,6,7-Tetrahydrothieno[3,2,c]pyridine hydrochloride.

Conversely, the provided chemical name, 2-(3,4-dichlorophenyl)-N-methyl-N'-[2-(1-pyrrolidiny)cyclohexyl]acetamide, and its close derivatives are associated with different CAS numbers.

To proceed with the development of a detailed and accurate technical guide, we require your clarification as to which of these compounds is the subject of your interest.

Below is a summary of the information found for both chemical entities.

Compound 1: 4,5,6,7-Tetrahydrothieno[3,2,c]pyridine hydrochloride

This compound is identified as an intermediate in the synthesis of antiplatelet agents such as Clopidogrel and Prasugrel.[1] It is a heterocyclic building block used in pharmaceutical development, particularly for medications targeting neurological disorders.[2]

Chemical and Physical Properties

Property	Value	Source
CAS Number	28783-41-7	[1][3][4][5][6]
Molecular Formula	C ₇ H ₉ NS · HCl	[7]
Molecular Weight	175.67 g/mol , 175.68 g/mol [5] [6][7]	[5][6][7]
Appearance	White to Light yellow to Light orange powder to crystal	
Melting Point	226.0 to 230.0 °C, 228 °C	
Purity (HPLC)	min. 98.0 area%	
Solubility in water	Soluble	
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C), 2-8°C	

Suppliers

A number of chemical suppliers offer 4,5,6,7-Tetrahydrothieno[3,2,c]pyridine hydrochloride:

- TCI Chemicals
- ChemicalBook[1]
- Scimplify[3]
- Simson Pharma Limited[4]
- Pharmaffiliates[5]

- Sigma-Aldrich
- Wuhan Fortuna Chemical Co.,Ltd.[8]

Compound 2: Derivatives of 2-(3,4-dichlorophenyl)-N-methyl-N'-[2-(1-pyrrolidiny)cyclohexyl]acetamide

This chemical name and its variations refer to a series of potent opioid kappa agonists.

Research into these compounds has involved their synthesis and biological evaluation as analgesics.[9]

Key Derivatives and Their Properties

Several related structures were identified in the literature, each with a distinct CAS number:

Chemical Name	CAS Number	Molecular Formula	Molecular Weight	Key Findings
2-(3,4-dichlorophenyl)-N-methyl-N-[(1S)-1-phenyl-2-(1-pyrrolidinyl)ethyl]acetamide	Not explicitly stated in snippets, but is compound 8 in the cited paper.	C ₂₁ H ₂₄ Cl ₂ N ₂ O	Not explicitly stated	146-fold more active than U-50488 in vitro.[9]
2-(3,4-dichlorophenyl)-N-methyl-N-[(1S,2S)-2-(1-pyrrolidinyl)cyclohexyl]acetamide	67198-19-0	C ₁₉ H ₂₆ Cl ₂ N ₂ O	369.3 g/mol	A member of the acetamides class.[10]
3,4-Dichloro-N-methyl-N-(2-(1-pyrrolidinyl)cyclohexyl)benzeneacetamide	149341-39-9	C ₁₉ H ₂₆ Cl ₂ N ₂ O	369.3 g/mol	A member of the acetamides class.[11]
2-(3,4-dichlorophenyl)-N-methyl-N-[(2R)-2-pyrrolidin-1-ylcyclohexyl]acetamide	67198-13-4	C ₁₉ H ₂₆ Cl ₂ N ₂ O	369.3 g/mol	A member of the pyrrolidines class.[12]

Clarification Required for Further Steps

To provide you with the requested in-depth technical guide, including detailed experimental protocols and relevant signaling pathway diagrams, please clarify which compound is of interest:

- 4,5,6,7-Tetrahydrothieno[3,2,c]pyridine hydrochloride (CAS 28783-41-7)

- A specific derivative of 2-(3,4-dichlorophenyl)-N-methyl-N'-[2-(1-pyrrolidinyl)cyclohexyl]acetamide (if so, please provide the correct CAS number or a more specific chemical name/structure).

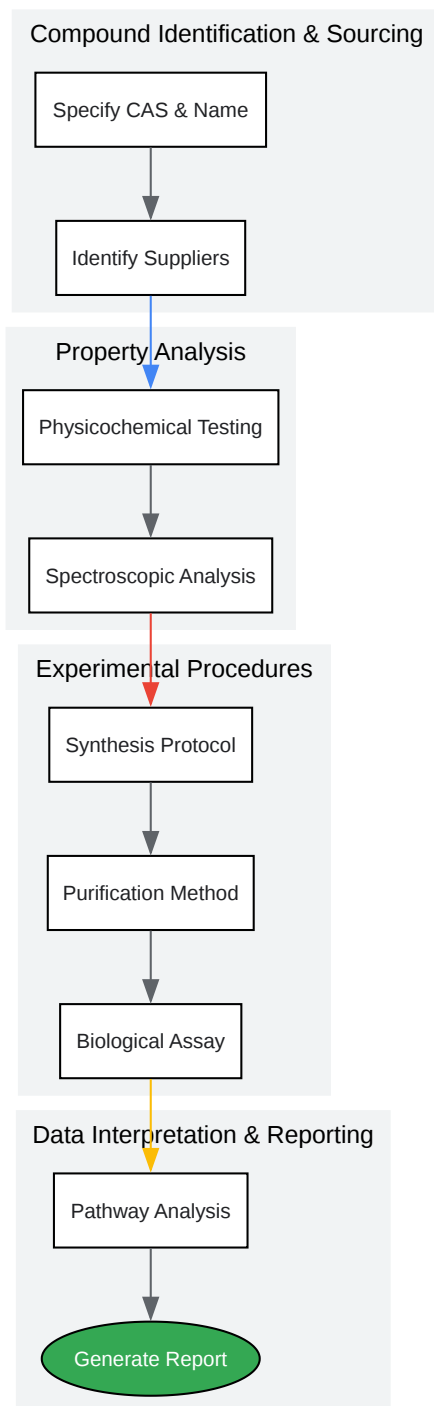
Once the correct compound is identified, a comprehensive guide will be developed, including the following sections:

- Detailed Physicochemical Properties
- Synthesis and Purification Protocols
- Analytical Methods
- Biological Activity and Mechanism of Action
- Signaling Pathway Diagrams (if applicable)
- Experimental Workflows
- Known Suppliers

Illustrative Workflow Diagram

As a placeholder, the following diagram illustrates a general workflow for chemical compound analysis, which will be tailored to the specific compound of interest upon clarification.

General Workflow for Chemical Compound Analysis

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Caption: General workflow for chemical analysis.

We look forward to your clarification to proceed with delivering a precise and valuable technical guide.

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